Thermodynamic Profiling & Structural Analysis of Fluorinated Biphenylols

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Compound of Interest

Compound Name:	*4'-Chloro-3'-fluoro-[1,1'-biphenyl]-4-ol*
CAS No.:	*893736-99-7*
Cat. No.:	*B7763118*

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Executive Summary

Fluorinated biphenylols represent a critical scaffold in both medicinal chemistry and materials science.[1] In drug discovery, they serve as bioisosteres for non-fluorinated biphenyls, modulating metabolic stability and lipophilicity (LogP) while influencing protein-ligand binding kinetics.[1] In materials science, particularly liquid crystals, the position of the fluorine atom dictates phase transition temperatures and mesophase stability. This guide provides a technical analysis of the thermodynamic properties of specific fluorinated biphenylol isomers, focusing on the structural determinants of melting points and lattice energy.

Part 1: Structural Chemistry & Lattice Dynamics

The thermodynamic behavior of fluorinated biphenylols is governed by the interplay between hydrogen bonding (hydroxyl group) and crystal packing efficiency (fluorine position).[1]

The "Fluorine Effect" on Crystal Lattice

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Fluorine is a unique substituent due to its high electronegativity (3.98 Pauling) and low polarizability. Its impact on the crystal lattice depends heavily on substitution patterns:

- Para-Substitution (4'-fluoro): Maintains the linearity and symmetry of the biphenyl core.[1] The fluorine atom at the 4'-position can participate in weak C–H···F interactions that reinforce the edge-to-face ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  -stacking common in aromatic systems. This often results in a high melting point due to efficient packing.[1]

- Ortho-Substitution (2'-fluoro): Introduces steric strain and twists the dihedral angle between the two phenyl rings (typically 40-60° in solution, but variable in solid state).[1] This disruption prevents planar stacking, significantly lowering the lattice energy and melting point.[1]

- Electronic Modulation: The electron-withdrawing nature of fluorine increases the acidity of the distal phenolic hydroxyl group (pKa modulation), potentially strengthening intermolecular hydrogen bonds if the geometry allows.[1]

Comparative Isomer Analysis

Feature	4'-Fluoro-[1,1'-biphenyl]-4-ol	2'-Fluoro-[1,1'-biphenyl]-4-ol
Symmetry	High (or pseudo- packing)	Low (Twisted conformation)
Lattice Energy	High (Efficient -stacking)	Low (Steric disruption)
Melting Point	166–174 °C	53–62 °C
Primary Interaction	Strong intermolecular H-bonding + -stacking	H-bonding limited by twist; weak packing

Part 2: Thermodynamic Properties Data

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The following data aggregates experimental values for key fluorinated biphenylol isomers. Note the dramatic melting point depression (~110 °C) caused by moving the fluorine from the para to the ortho position.[1]

Table 1: Physicochemical & Thermodynamic Profile[2][3]

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Compound Name	CAS Registry	Molecular Weight (g/mol)	Melting Point (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">)	Predicted LogP	Structural Note
4'-Fluoro-[1,1'-biphenyl]-4-ol	324-94-7	188.20	166 – 174 °C	~3.2	Linear, high symmetry, efficient packing.
2'-Fluoro-[1,1'-biphenyl]-4-ol	321-62-0	188.20	53 – 62 °C	~3.1	Twisted, steric hindrance, low lattice energy.[1]
3-Fluoro-4-phenylphenol	477860-13-2	188.20	N/A*	~3.3	Fluorine adjacent to phenyl ring; moderate steric effect. [1]
4-Fluoro-1,1'-biphenyl	324-74-3	172.20	75 – 79 °C	~4.1	Reference core (No -OH).[1] Note MP is lower than phenol. [1]

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*Note: Exact experimental MP for 3-fluoro-4-phenylphenol is not widely reported in standard open literature, requiring de novo determination via DSC.[1]

Thermodynamic Analysis

- Enthalpy of Fusion (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  ): For the 4'-fluoro isomer, the high

  suggests a

  significantly higher than the non-hydroxylated parent (4-fluorobiphenyl,

  C). The hydroxyl group likely contributes 15-20 kJ/mol to the lattice energy via hydrogen bonding networks.[1]

- Entropy of Fusion (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  ): The rigid 4'-isomer will have a lower

  compared to the more flexible 2'-isomer, which gains significant rotational freedom upon melting.

Part 3: Experimental Protocols

To generate high-fidelity thermodynamic data where literature values are sparse, the following self-validating protocols are recommended.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine precise

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, and

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- Calibration: Calibrate the DSC instrument (e.g., TA Instruments Q2000) using Indium (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  C,

  J/g) and Zinc (

  C) standards.

- Sample Prep: Weigh 2–5 mg of dried sample into a Tzero aluminum pan. Hermetically seal with a pinhole lid to allow volatile escape only if decomposition is suspected (otherwise, sealed).[1]

- Cycle:
  - Equilibrate at 25 °C.
  - Heat at 10 °C/min to

    C (First Heat: erases thermal history).
  - Cool at 10 °C/min to 0 °C (Recrystallization).
  - Heat at 10 °C/min to

    C (Second Heat: Data Collection).

- Analysis: Integrate the endothermic peak on the Second Heat.

  is the extrapolated onset temperature (official melting point). The area under the curve (normalized to mass) yields

  (J/g).

Protocol B: Thermodynamic Solubility (van't Hoff Analysis)

Objective: Determine the enthalpy of solution (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

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) and solubility limits.

- Preparation: Prepare saturated solutions of the biphenylol in the target solvent (e.g., octanol, water, cyclohexane) at three temperatures (e.g., 25 °C, 37 °C, 45 °C).
- Equilibration: Stir for 24 hours to ensure equilibrium, then filter through a 0.45

  m PTFE filter.
- Quantification: Analyze filtrate concentration via HPLC-UV (detection at

  nm).
- Calculation: Plot ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  vs

  (Kelvin).
  - Slope =
  - This distinguishes whether solubility is enthalpically or entropically driven.[1]

Part 4: Visualization of Workflows

Figure 1: Thermodynamic Characterization Workflow

This diagram outlines the logical flow for characterizing a new fluorinated biphenylol derivative.

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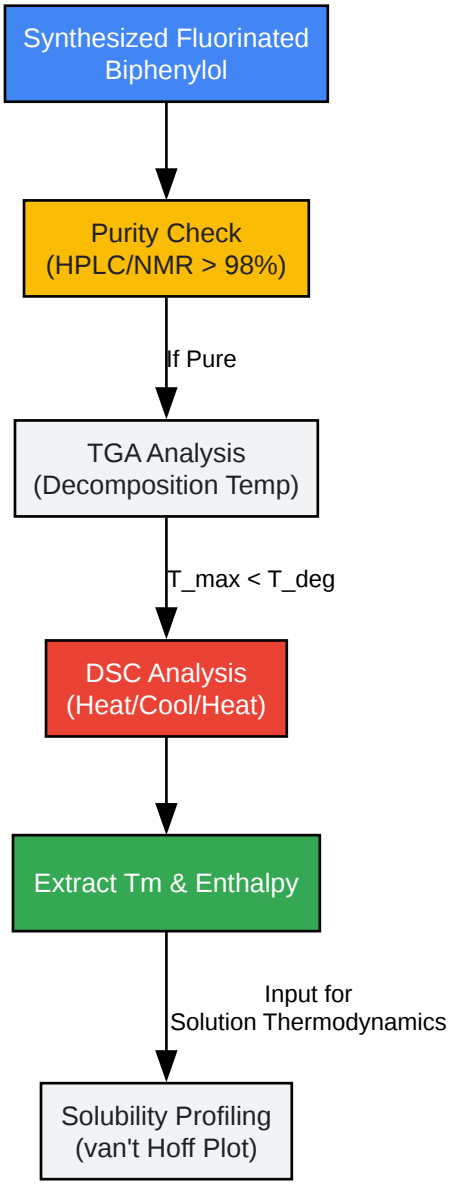

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Caption: Step-by-step workflow for validating thermodynamic properties of novel fluorinated scaffolds.

Figure 2: Structure-Property Relationship (SPR) Logic

Visualizing how the fluorine position dictates the macroscopic property.[1]

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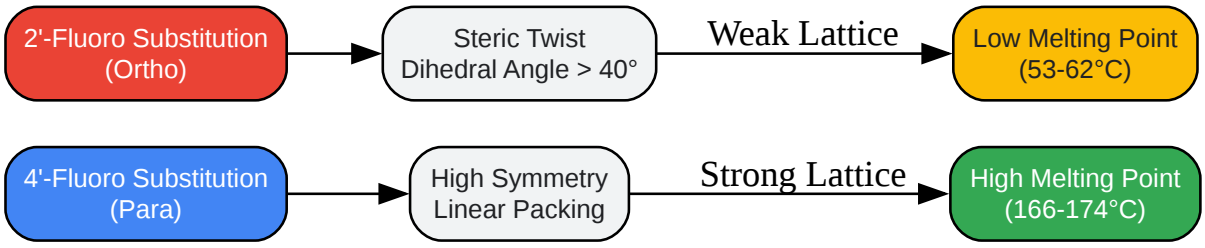

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Caption: Causal pathway linking fluorine regiochemistry to melting point depression.

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